

# o-Tolyl-acetyl chloride safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: o-Tolyl-acetyl chloride

Cat. No.: B159740

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An In-depth Technical Guide to the Safe Handling of **o-Tolyl-acetyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**o-Tolyl-acetyl chloride** (2-(2-methylphenyl)acetyl chloride) is a specialized acyl chloride reagent used as a building block in organic synthesis and medicinal chemistry.[1] Its primary function is to introduce the 2-methylphenylacetyl moiety into target molecules, a critical step in developing compounds with potential biological activity.[1] Like other acyl chlorides, it is a highly reactive compound requiring stringent safety protocols to mitigate risks associated with its handling, storage, and disposal. This guide provides a comprehensive overview of its hazards and detailed procedures for safe use in a laboratory setting.

## Hazard Identification and Classification

**o-Tolyl-acetyl chloride** is classified as a corrosive and acutely toxic substance. It causes severe skin burns and eye damage and is harmful if swallowed, inhaled, or in contact with skin. [2] Upon contact with moisture in the air, it hydrolyzes to form acetic acid and hydrochloric acid, releasing corrosive white fumes.[3]

## GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for **o-Tolyl-acetyl chloride** and related compounds.

Hazard Class	GHS Code	Hazard Statement
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage[2]
Serious Eye Damage	H318	Causes serious eye damage[2]
Acute Toxicity, Oral	H302	Harmful if swallowed[2]
Acute Toxicity, Dermal	H312	Harmful in contact with skin[2]
Acute Toxicity, Inhalation	H332	Harmful if inhaled[2]
Flammability	H227	Combustible liquid

## Physical and Chemical Properties

A summary of the key quantitative data for **o-Tolyl-acetyl chloride** is provided below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO	[2]
Molecular Weight	168.62 g/mol	[2]
CAS Number	10166-09-3	[2]
Appearance	Colorless to light yellow liquid	[4]
Odor	Pungent	[4]
Density	1.173 g/mL at 25 °C (77 °F)	
Boiling Point	86 °C (187 °F) at 7 hPa	

## Experimental Protocols: Safe Handling and Storage

Given the reactive and corrosive nature of **o-Tolyl-acetyl chloride**, meticulous handling and storage procedures are mandatory. These protocols are designed to prevent accidental exposure, release, and dangerous reactions.

## Engineering Controls

- Fume Hood: All manipulations of **o-Tolyl-acetyl chloride** must be conducted in a well-ventilated chemical fume hood to prevent inhalation of vapors and fumes.[4]
- Safety Shower & Eyewash: An operational and easily accessible safety shower and eyewash station are essential in any laboratory where this chemical is handled.[5]

## Handling Procedures

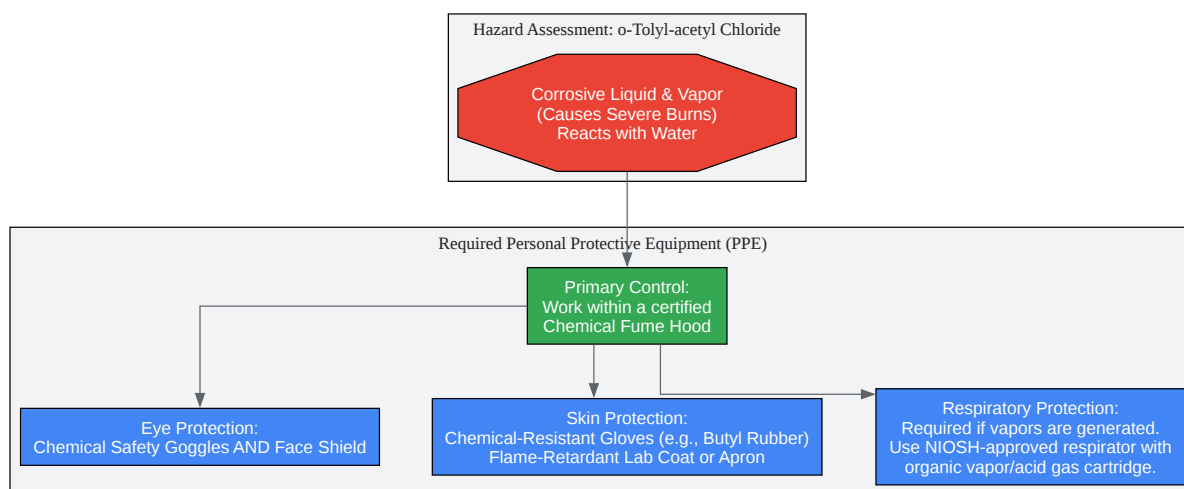
- Inert Atmosphere: Handle and store the chemical under an inert gas, such as nitrogen or argon, to prevent hydrolysis from atmospheric moisture.[6]
- Transfer: Use appropriate, dry equipment like glass pipettes or funnels for transferring the liquid to avoid spills.[4] Ensure all equipment is free from water.
- Grounding: Ground and bond containers and receiving equipment when transferring to prevent static discharge, which can be an ignition source.[6][7]
- Avoid Incompatibles: Keep the chemical away from water, alcohols, bases, amines, oxidizing agents, and powdered metals.[4][8][9]

## Storage Procedures

- Container: Store in a tightly closed, properly labeled container.[6]
- Location: Keep in a cool, dry, and well-ventilated area designated for corrosive and reactive chemicals, away from heat and sources of ignition.[4][6]
- Segregation: Store separately from incompatible materials, particularly water and bases.[9][10] A water-free storage area is required.[5]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is required to protect against the severe hazards of **o-Tolyl-acetyl chloride**.



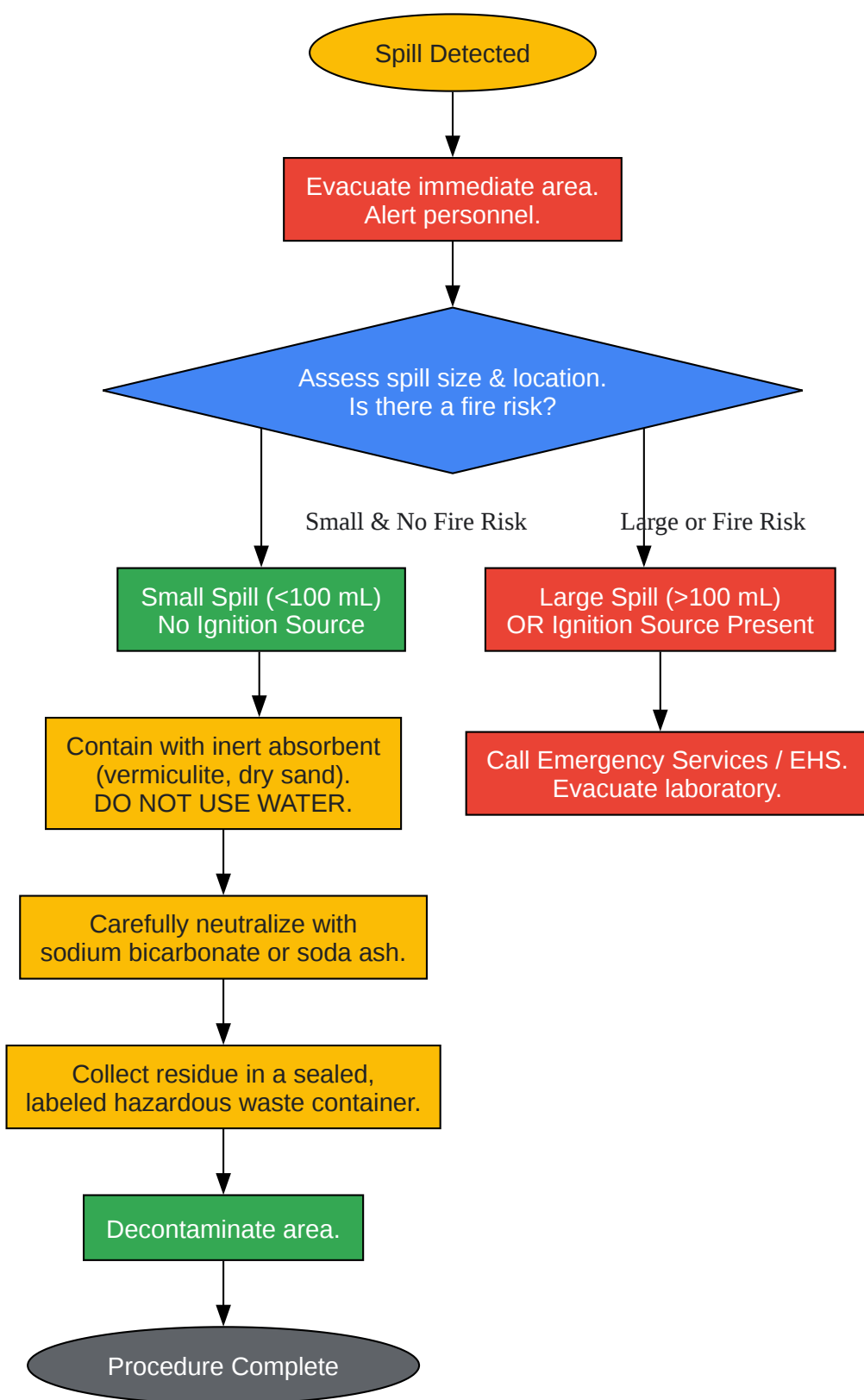
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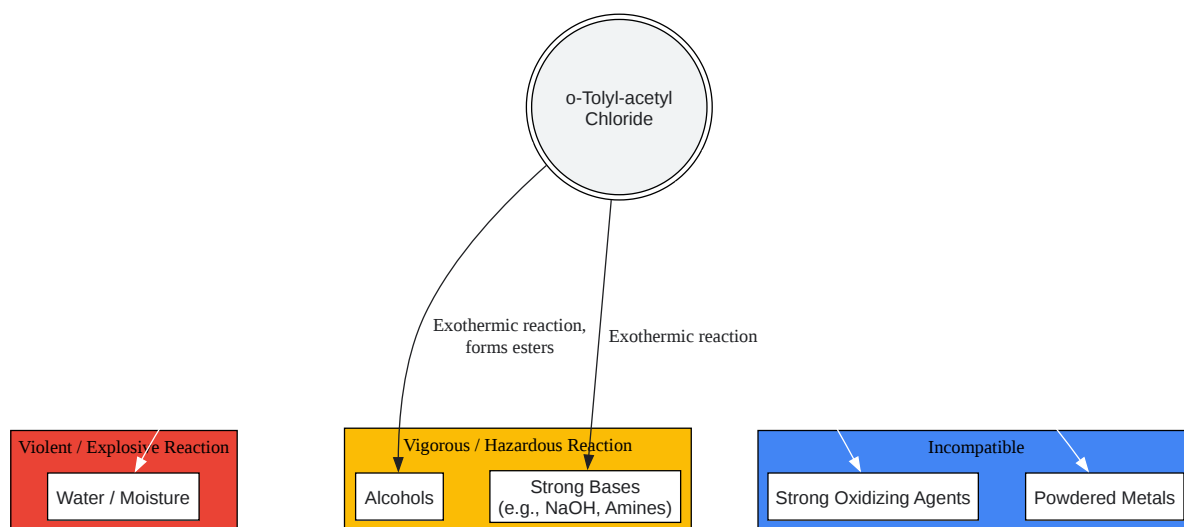
Caption: PPE selection guide for handling **o-Tolyl-acetyl chloride**.

## Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an emergency.

## Spill Response Workflow





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- To cite this document: BenchChem. [o-Tolyl-acetyl chloride safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159740#o-tolyl-acetyl-chloride-safety-and-handling-precautions]

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